AKCI: A Comprehensive Technical Guide to its Structure, Function, and Therapeutic Potential

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Compound of Interest

Compound Name:	*AKCI*
Cat. No.:	*B1665197*

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Abstract

This technical guide provides an in-depth overview of the compound **AKCI**, a novel small-molecule inhibitor targeting the interaction between Aurora Kinase C (AURKC) and IκBα. **AKCI** has demonstrated significant anti-cancer properties, particularly in preclinical models of breast cancer. This document details the compound's chemical structure, mechanism of action, and summarizes key quantitative data from relevant studies. Furthermore, it provides detailed experimental protocols for the assays used to characterize **AKCI**'s function and offers a visual representation of its signaling pathway. This guide is intended to serve as a comprehensive resource for researchers and drug development professionals interested in the therapeutic potential of targeting the AURKC-IκBα axis.

Compound Profile

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Property	Value	Reference
Compound Name	AKCI	[1][2]
Mechanism of Action	Inhibitor of AURKC-IκBα protein-protein interaction	[1]
IC50	24.9 μM	[2]
Molecular Formula	C19H25N5O3	MedChemExpress
Molecular Weight	369.46 g/mol	MedChemExpress
CAS Number	669750-88-3	[2]

Chemical Structure

The chemical structure of **AKCI** is presented below.

(Image of the chemical structure of **AKCI** would be placed here if image generation was possible.)

Caption: Chemical structure of **AKCI**, an inhibitor of the AURKC-IκBα interaction.

Mechanism of Action

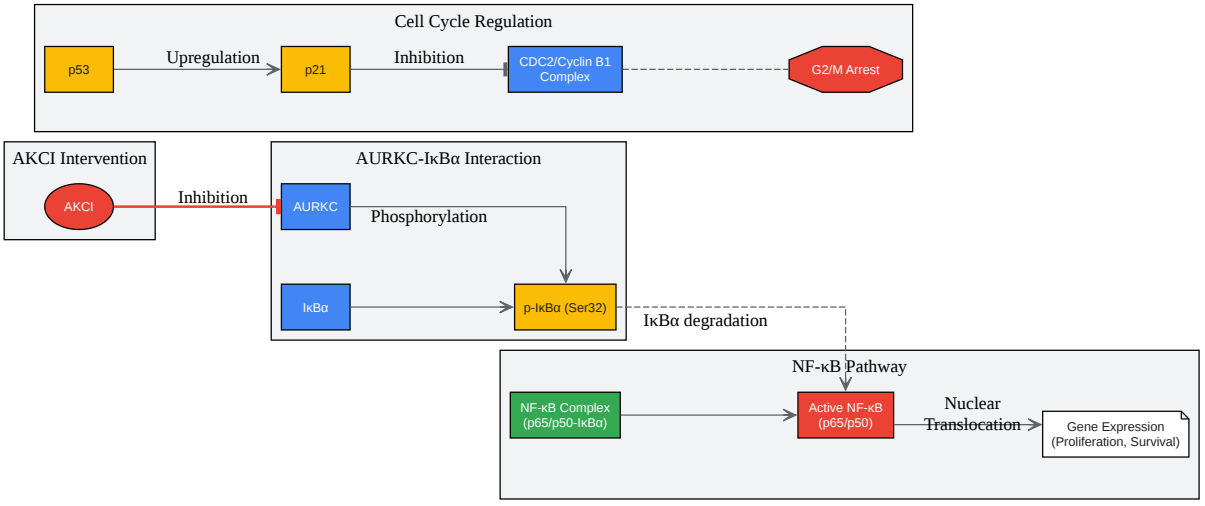
AKCI functions as a specific inhibitor of the protein-protein interaction between Aurora Kinase C (AURKC) and its substrate, IκBα.[1] Unlike many kinase inhibitors that target the ATP-binding pocket, **AKCI** is a non-ATP competitive inhibitor, suggesting a more targeted mode of action.[1] The binding of **AKCI** to AURKC prevents the phosphorylation of IκBα at Serine 32, a key step in the activation of the NF-κB signaling pathway.[1]

The inhibition of the AURKC-IκBα interaction by **AKCI** leads to G2/M cell cycle arrest in cancer cells.[1] This cell cycle arrest is mediated through the upregulation of p53 and its downstream target p21, which in turn inhibits the activity of the CDC2/cyclin B1 complex, a critical regulator of the G2/M transition.[1]

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **AKCI**.

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Caption: Signaling pathway of **AKCI** in breast cancer cells.

Preclinical Data

In Vitro Efficacy in MDA-MB-231 Breast Cancer Cells

The anti-cancer effects of **AKCI** have been primarily evaluated in the triple-negative breast cancer cell line MDA-MB-231.

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Assay	Endpoint	Result	Reference
Cell Viability	IC50	24.9 μM	[2]
Cell Cycle Analysis	G2/M Arrest	Significant increase in G2/M population	[1]
Cell Migration	Inhibition	Dose-dependent inhibition of cell migration	[1]
Cell Invasion	Inhibition	Dose-dependent inhibition of cell invasion	[1]
Colony Formation	Inhibition	Significant reduction in colony formation	[1]

In Vivo Efficacy

Studies in animal models have demonstrated the in vivo anti-tumor activity of **AKCI**.

Animal Model	Tumor Type	Treatment Regimen	Outcome	Reference
Nude Mice	MDA-MB-231 Xenograft	(Details not fully available in public sources)	Significant reduction in tumor growth	[1]

Experimental Protocols

Co-Immunoprecipitation (Co-IP) for AURKC-IκBα Interaction

Objective: To confirm the physical interaction between AURKC and IκBα and the inhibitory effect of **AKCI**.

Methodology:

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- Cell Lysis: HEK293T cells overexpressing AURKC and IκBα are lysed in a non-denaturing lysis buffer containing protease and phosphatase inhibitors.
- Immunoprecipitation: The cell lysate is incubated with an antibody specific for either AURKC or IκBα, or with a control IgG antibody. For the inhibition assay, lysates are pre-incubated with **AKCI**.
- Immune Complex Capture: Protein A/G agarose or magnetic beads are added to the lysate-antibody mixture to capture the immune complexes.
- Washing: The beads are washed several times with lysis buffer to remove non-specific binding proteins.
- Elution: The bound proteins are eluted from the beads by boiling in SDS-PAGE sample buffer.
- Western Blotting: The eluted proteins are separated by SDS-PAGE, transferred to a PVDF membrane, and probed with antibodies against AURKC and IκBα to detect the co-precipitated protein.[1]

In Silico Docking of **AKCI** with AURKC

Objective: To predict the binding mode of **AKCI** to AURKC.

Methodology:

- Protein and Ligand Preparation: The 3D structure of AURKC is obtained from a protein data bank or generated through homology modeling. The 3D structure of **AKCI** is generated and energy-minimized.
- Docking Simulation: A molecular docking program (e.g., Glide, AutoDock) is used to predict the binding pose of **AKCI** within the putative binding site of AURKC. The binding site is defined based on the known interaction interface between AURKC and IκBα.
- Scoring and Analysis: The docking poses are scored based on their predicted binding affinity. The best-scoring poses are analyzed to identify key interactions (e.g., hydrogen bonds, hydrophobic interactions) between **AKCI** and AURKC residues.[1]

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Cell Migration and Invasion Assays

Objective: To assess the effect of **AKCI** on the migratory and invasive capacity of MDA-MB-231 cells.

Methodology:

- Cell Culture: MDA-MB-231 cells are cultured to sub-confluency.
- Assay Setup: Boyden chamber assays are used. For migration assays, cells are seeded in the upper chamber of a Transwell insert with a porous membrane. For invasion assays, the membrane is coated with a basement membrane extract (e.g., Matrigel). The lower chamber contains a chemoattractant (e.g., fetal bovine serum).
- Treatment: Cells are treated with various concentrations of **AKCI** or a vehicle control.
- Incubation: The plates are incubated for a defined period (e.g., 24-48 hours) to allow for cell migration or invasion.
- Quantification: Non-migrated/invaded cells on the upper surface of the membrane are removed. The cells that have migrated/invaded to the lower surface are fixed, stained (e.g., with crystal violet), and counted under a microscope. Alternatively, fluorescently labeled cells can be used for quantification with a plate reader.[1]

Colony Formation Assay

Objective: To evaluate the effect of **AKCI** on the long-term proliferative capacity of MDA-MB-231 cells.

Methodology:

- Cell Seeding: A low density of MDA-MB-231 cells (e.g., 500-1000 cells/well) is seeded in 6-well plates.
- Treatment: Cells are treated with various concentrations of **AKCI** or a vehicle control.
- Incubation: The plates are incubated for an extended period (e.g., 10-14 days) to allow for colony formation. The medium is changed every 2-3 days.

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- Staining and Quantification: The colonies are fixed with methanol and stained with crystal violet. The number of colonies (typically defined as a cluster of ≥50 cells) in each well is counted.[1]

In Vivo Tumor Growth Inhibition Assay

Objective: To determine the anti-tumor efficacy of **AKCI** in a xenograft mouse model.

Methodology:

- Cell Implantation: MDA-MB-231 cells are subcutaneously injected into the flank of immunodeficient mice (e.g., nude mice).
- Tumor Growth: Tumors are allowed to grow to a palpable size.
- Treatment: Once tumors reach a certain volume, the mice are randomized into treatment and control groups. **AKCI** is administered to the treatment group via a specific route (e.g., intraperitoneal injection) and schedule. The control group receives a vehicle.
- Monitoring: Tumor volume and body weight are measured regularly throughout the study.
- Endpoint: At the end of the study, the mice are euthanized, and the tumors are excised and weighed. The tumor tissue can be further analyzed by immunohistochemistry for proliferation and apoptosis markers.[1]

Conclusion and Future Directions

AKCI represents a promising first-in-class inhibitor of the AURKC-IκBα interaction with demonstrated anti-cancer activity in preclinical models of breast cancer. Its unique mechanism of action, distinct from traditional ATP-competitive kinase inhibitors, offers a potential new therapeutic strategy for cancers driven by aberrant AURKC and NF-κB signaling. Further research is warranted to optimize the pharmacological properties of **AKCI**, elucidate its full spectrum of anti-cancer activity across different tumor types, and to conduct comprehensive safety and toxicology studies to support its potential clinical development.

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for professional medical advice. The compound **AKCI** is currently for

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